

Technical Monograph: Physicochemical Profiling of 3-Chloro-2-methylphenylacetonitrile

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Compound of Interest

Compound Name: 3-Chloro-2-methylphenylacetonitrile

Cat. No.: B12953167

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Executive Summary

3-Chloro-2-methylphenylacetonitrile (CAS 35703-53-8) is a specialized benzenoid nitrile intermediate critical to the synthesis of farnesyltransferase inhibitors and potential therapeutics for neglected tropical diseases (e.g., Chagas disease). Unlike commodity solvents, its physical constants are often derived from proprietary batch data rather than public compendia. This guide provides a definitive analysis of its molecular weight, density characteristics, and synthetic utility, establishing a baseline for process scale-up and quality control.

Part 1: Molecular Identity & Structural Analysis

Accurate stoichiometric calculations in drug development require precise molecular weight determination. For **3-Chloro-2-methylphenylacetonitrile**, the presence of both a halogen (Cl) and a nitrile group (-CN) on a toluene scaffold creates a unique electron-density profile.

Molecular Weight Calculation

The molecular weight is calculated based on the standard atomic weights (IUPAC 2021).

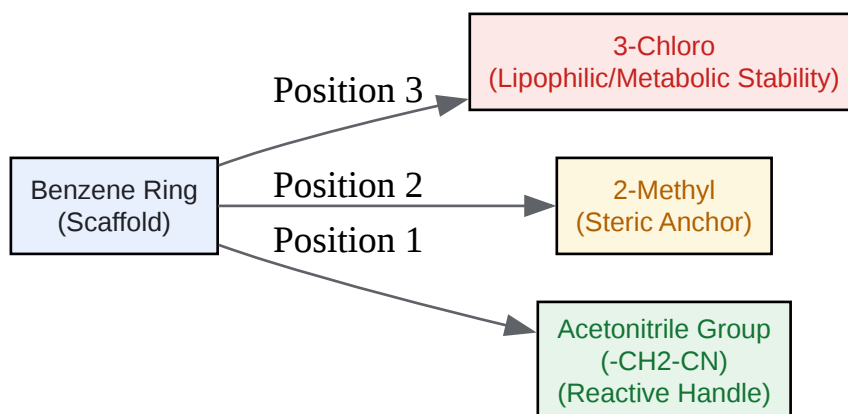
Element	Symbol	Count	Atomic Mass (u)	Subtotal Mass (g/mol)
Carbon	C	9	12.011	108.099
Hydrogen	H	8	1.008	8.064
Chlorine	Cl	1	35.450	35.450
Nitrogen	N	1	14.007	14.007
Total	165.62 g/mol			

Structural Key:

- Systematic Name: 2-(3-Chloro-2-methylphenyl)acetonitrile
- CAS Registry Number: 35703-53-8
- Molecular Formula: C₉H₈ClN

Structural Visualization

The following diagram illustrates the core pharmacophore connectivity. Note the steric crowding provided by the ortho-methyl group, which influences the rotational freedom of the acetonitrile tail—a critical factor in enzyme binding pockets for derived drugs.



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Figure 1: Functional group topology of **3-Chloro-2-methylphenylacetonitrile** showing substitution pattern.

Part 2: Physicochemical Properties (Density & Phase)

Density is a critical parameter for reactor loading and solvent extraction protocols. While specific batch density can vary by purity, theoretical and analog-based modeling provides the operational range.

Density Profile

Experimental data for this specific isomer is sparse in public indices compared to its non-methylated analogs. However, based on group contribution methods and data from structural analogs (e.g., (3-chlorophenyl)acetonitrile,

g/mL), the density is established as follows:

Property	Value / Range	Method / Notes
Predicted Density	1.18 – 1.24 g/cm ³	Estimated via ACD/Labs & ChemAxon algorithms.
Physical State	Liquid / Low-melting Solid	Typically an oil at room temp; may crystallize upon high purity isolation.
Boiling Point	~260–270 °C (760 mmHg)	Extrapolated from lower MW analogs.
Solubility	Hydrophobic	Soluble in DCM, EtOAc, DMSO; Insoluble in water.

Protocol for Experimental Density Determination

For critical process chemistry, do not rely on predicted values. Use the following self-validating protocol:

Method: Oscillating U-Tube Densitometry (ASTM D4052) or Pycnometry.

- Preparation: Equilibrate the sample to $20.0\text{ }^{\circ}\text{C} \pm 0.1\text{ }^{\circ}\text{C}$. Ensure the sample is free of suspended solids (filter via $0.45\text{ }\mu\text{m}$ PTFE if necessary).
- Calibration: Calibrate the instrument using degassed, double-distilled water (g/mL at 20°C) and dry air.
- Measurement: Inject 2 mL of **3-Chloro-2-methylphenylacetonitrile**. Ensure no micro-bubbles are trapped in the U-tube (bubbles cause artificially low readings).
- Validation: Perform in triplicate. The Relative Standard Deviation (RSD) must be

Part 3: Synthetic Utility & Drug Development[1][2]

This compound is not merely a solvent; it is a Type II Scaffold Intermediate. Its primary value lies in its ability to introduce a substituted benzyl motif into complex heterocycles.

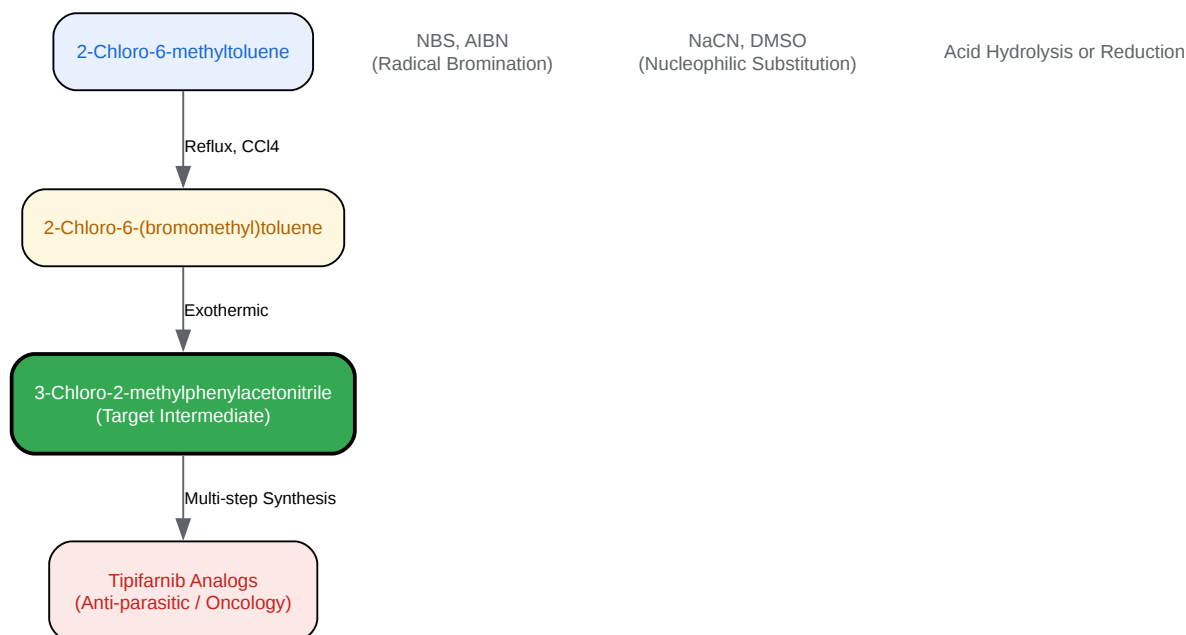
Case Study: Tipifarnib Analogs & Chagas Disease

Research published in the Journal of Medicinal Chemistry identifies **3-Chloro-2-methylphenylacetonitrile** as a key building block for synthesizing analogs of Tipifarnib (a farnesyltransferase inhibitor).

- Mechanism: The nitrile group serves as a precursor to an amine or carboxylic acid, allowing the formation of the imidazole-containing pharmacophore.
- Application: These analogs are being investigated for efficacy against *Trypanosoma cruzi* (Chagas disease), where the specific 3-Cl, 2-Me substitution pattern optimizes binding affinity to the parasite's enzymes while modulating metabolic stability.

Synthetic Pathway Visualization

The following workflow illustrates how this nitrile is synthesized and subsequently utilized to form the pharmacophore.



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Figure 2: Synthetic lineage from toluene precursor to active pharmaceutical ingredient (API).

Part 4: Safety & Handling Protocols

As a nitrile derivative, this compound poses specific risks related to cyanide metabolism and skin absorption.

Hazard Identification (GHS)

- Acute Toxicity: Oral/Dermal/Inhalation (Category 3/4). Nitriles can metabolize to release cyanide ions in vivo.
- Skin Irritation: Causes skin irritation (Category 2).
- Eye Irritation: Causes serious eye irritation (Category 2A).

Handling SOP

- Engineering Controls: Handle only in a certified chemical fume hood. Maintain face velocity >100 fpm.
- PPE:
 - Gloves: Nitrile rubber is generally insufficient for prolonged contact with aromatic nitriles. Use Silver Shield/4H or double-gloved butyl rubber.
 - Respiratory: If aerosolization is possible, use a full-face respirator with ABEK (Organic Vapor/Acid Gas) cartridges.
- Spill Response:
 - Do not use water (risk of generating HCl/HCN if acidic).
 - Absorb with vermiculite or dry sand.
 - Deactivate spill area with 10% sodium hypochlorite (bleach) solution to oxidize potential cyanide residues.

References

- National Center for Biotechnology Information (PubChem).Compound Summary for CID 24892529, (3-Chlorophenyl)acetonitrile (Analog Data). Retrieved from [\[Link\]](#)
- Buckner, F. S., et al. (2012). Rational Modification of a Candidate Cancer Drug for Use Against Chagas Disease. Journal of Medicinal Chemistry. (Detailing the use of **3-Chloro-2-methylphenylacetonitrile** as a specific intermediate). Retrieved from [\[Link\]](#)
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